

Chemical Profile & Biological Activities

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Compound Focus: Hispaglabridin A

CAS No.: 68978-03-0

Cat. No.: S574348

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The table below summarizes the key characteristics and observed biological activities of **hispaglabridin A** and its analogs.

Compound	Chemical Class	Reported Biological Activities	Key Findings & Mechanisms
Hispaglabridin A	Prenylated isoflavonoid [1]	Antimicrobial [2]	Identified as a major isoflavonoid contributing to the antimicrobial effects of licorice extract [2].
Hispaglabridin B	Prenylated isoflavonoid [1]	Anti-muscle wasting [3]	Inhibits FoxO1 transcriptional activity, reducing expression of atrophy-related E3 ubiquitin ligases (MuRF1 & Atrogin-1) [3].
Glabridin	Prenylated isoflavonoid [4] [1]	Anti-obesity, Anti-inflammatory, Antioxidant [4] [1]	Enhances energy expenditure, reduces body weight & improves metabolic markers in obese mice [1]. A key marker compound for <i>Glycyrrhiza glabra</i> [4].

Experimental & Analytical Methods

For researchers aiming to isolate, analyze, or evaluate these compounds, the following methodologies from the literature can serve as a protocol guide.

Extraction & Analysis

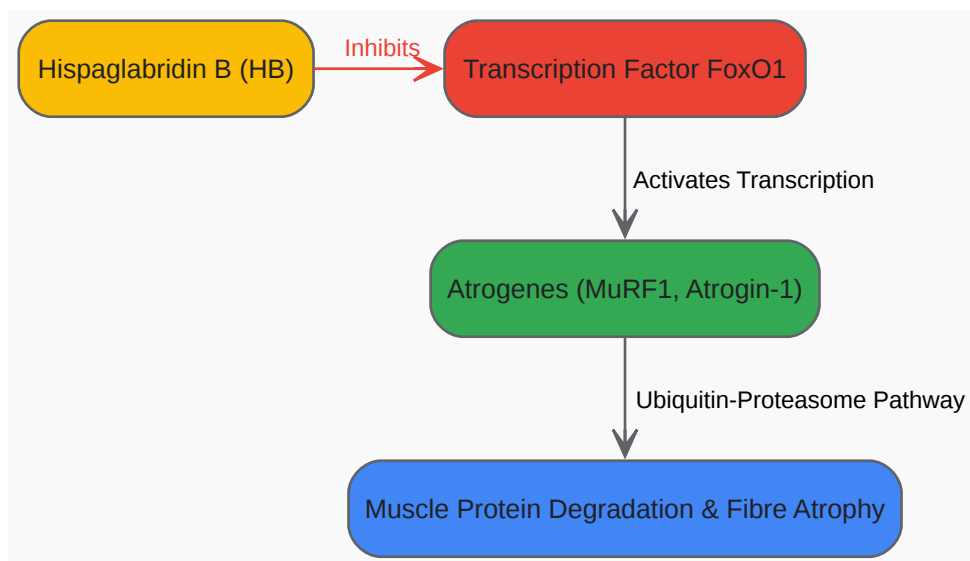
- **High-Efficiency Extraction for Glabridin:** Supercritical fluid extraction (SFE) using a modified supercritical **CO₂ with 25% (v/v) ethanol** as a co-solvent has been shown to be effective. Optimal conditions reported are **40°C and 30 MPa**, with a subsequent purification step using adsorption chromatography with 80% aqueous ethanol to increase purity [5].
- **HPLC-DAD Analysis for Licorice Compounds:** A validated method for simultaneous quantification of glycyrrhizic acid and glabridin uses a **C18 column (4.6 x 150 mm, 5 µm)** with a mobile phase of **KH₂PO₄ buffer (A) and 100% acetonitrile (B)** in an isocratic elution mode. Key parameters include a **flow rate of 1.3 mL/min**, column temperature of **30°C**, and DAD detection at **254 nm and 280 nm** [6].

Efficacy & Bioactivity Assessment

- **In Vivo Model for Muscle Wasting:** To evaluate effects on muscle atrophy, a study on hispaglabridin B used a **5/6 nephrectomised (NPX) male C57BL/6J mouse** model of chronic kidney disease (CKD). The compound was administered via **intraperitoneal injection at 30 mg/kg every two days for 18 weeks**. Efficacy was assessed through measurements of **myofibre cross-sectional area, protein synthesis/degradation rates** in isolated muscle, and **RNA-Seq analysis** of muscle tissue [3].
- **In Vitro Cell-Based Assay:** The same study utilized **C2C12 myoblast cells** differentiated into myotubes. Key analyses included **immunostaining, Western blotting** for targets like FoxO1, MuRF1, and Atrogin-1, and **luciferase reporter assays** to measure FoxO1 transcriptional activity [3].

Proposed Signaling Pathway for Hispaglabridin B

Based on a study investigating hispaglabridin B (HB) in muscle wasting [3], the following diagram illustrates its proposed mechanism of action. This provides a testable model for related compounds like **hispaglabridin A**.



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Proposed mechanism of Hispaglabridin B in inhibiting muscle atrophy.

Research Implications & Future Directions

Available data on **hispaglabridin A** is currently limited to its identification as an antimicrobial component. Its structural similarity to glabridin and hispaglabridin B suggests significant potential for discovering **anti-obesity, anti-diabetic, and anti-inflammatory** activities [7] [1]. Future work should prioritize:

- **Targeted Isolation and Purification:** Developing efficient methods to obtain pure **hispaglabridin A** in sufficient quantities for bioactivity screening.
- **Mechanistic Profiling:** Systematic investigation of its effects on key signaling pathways like **FoxO** and **AMPK**, which are implicated in the activities of its analogs.
- **ADMET Studies:** Comprehensive assessment of its absorption, distribution, metabolism, excretion, and toxicity profile.

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